

# Physical properties of 2-Chloro-4,6-dimethoxypyridine (melting point, boiling point)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-4,6-dimethoxypyridine

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## Technical Guide: Physicochemical Properties of 2-Chloro-4,6-dimethoxypyrimidine

An In-depth Analysis for Researchers and Drug Development Professionals

Disclaimer: This technical guide addresses the physical properties of 2-Chloro-4,6-dimethoxypyrimidine. Extensive searches did not yield specific data for "**2-Chloro-4,6-dimethoxypyridine**." Due to the similarity in nomenclature, it is plausible that the request pertained to the widely documented pyrimidine derivative. The following data is exclusively for 2-Chloro-4,6-dimethoxypyrimidine.

This document provides a comprehensive overview of the physical properties, specifically the melting and boiling points, of 2-Chloro-4,6-dimethoxypyrimidine. It is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug development and agrochemical synthesis.

## Physical and Chemical Properties

2-Chloro-4,6-dimethoxypyrimidine is a versatile chemical intermediate, primarily utilized in the synthesis of pharmaceuticals and herbicides.<sup>[1][2]</sup> Its chemical structure, featuring a pyrimidine core with chloro and dimethoxy substitutions, imparts specific reactivity and solubility characteristics.<sup>[1]</sup>

Table 1: Physical Properties of 2-Chloro-4,6-dimethoxypyrimidine

Property	Value	Source(s)
Melting Point	100 - 105 °C	[1][3]
101.5 - 102.5 °C	[4]	
101.0 - 105.0 °C	[5]	
Boiling Point	317.1 ± 22.0 °C at 760 mmHg	[2]
Molecular Formula	C6H7ClN2O2	[1][3]
Molecular Weight	174.58 g/mol	[1][3]
Appearance	White to light yellow powder or crystal	[1][5]

## Experimental Protocols

### Determination of Melting Point

While specific experimental details for the cited melting points are not exhaustively provided in the search results, a general methodology can be inferred. The melting point of a crystalline solid like 2-Chloro-4,6-dimethoxypyrimidine is typically determined using a melting point apparatus.

- Apparatus: A calibrated digital melting point apparatus or a traditional Thiele tube with a calibrated thermometer.
- Procedure:
  - A small, dry sample of the purified crystalline compound is packed into a capillary tube.
  - The capillary tube is placed in the heating block of the apparatus.
  - The sample is heated at a controlled rate.

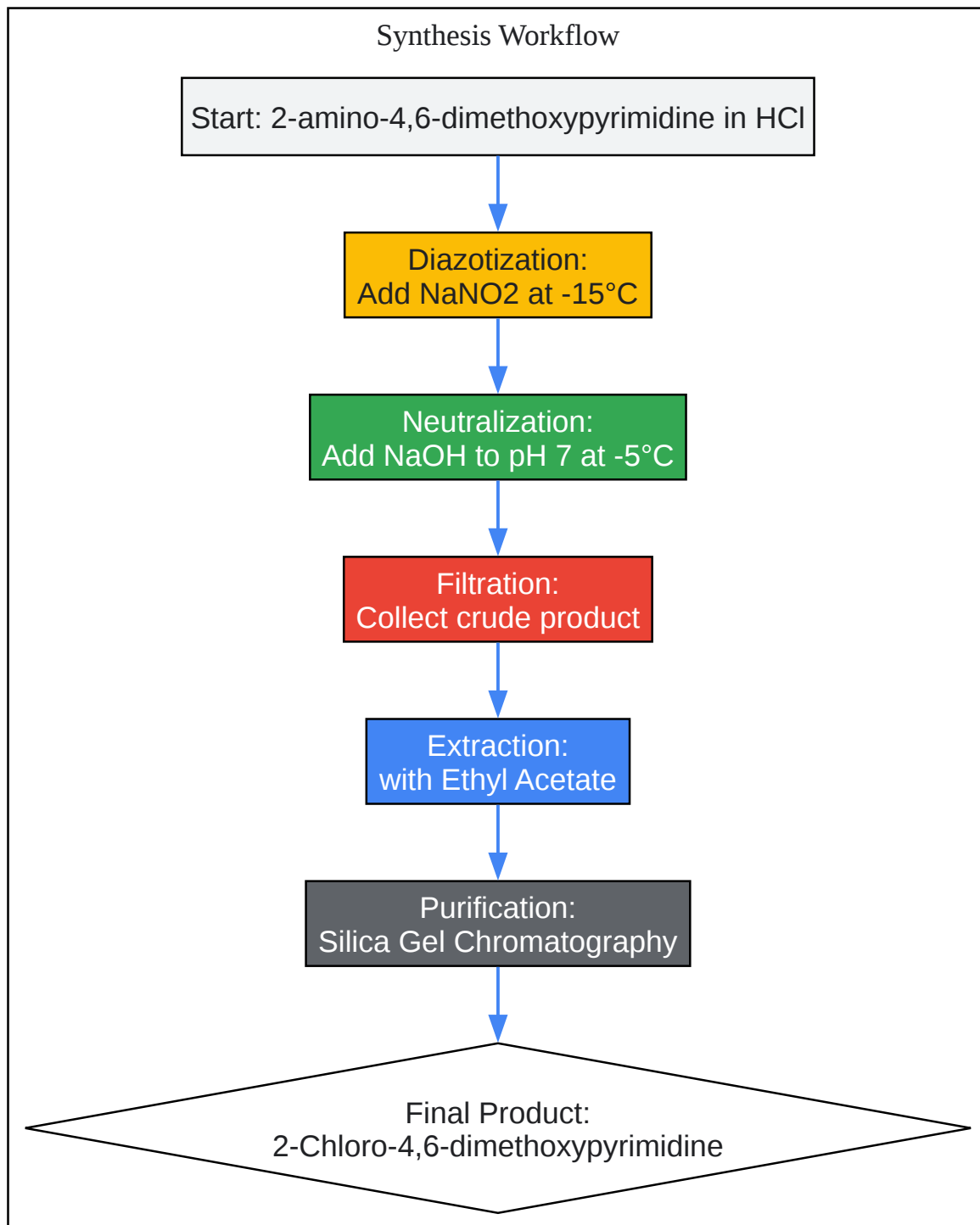
- The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting point range.
- Purification: The precision of the melting point is indicative of the sample's purity. One of the cited values was obtained after purification by silica gel chromatography.<sup>[4]</sup>

#### Determination of Boiling Point

The boiling point is a key physical constant for a liquid. However, for a high-boiling solid like 2-Chloro-4,6-dimethoxypyrimidine, this value is often predicted or determined under reduced pressure. The provided boiling point is a calculated value.<sup>[2]</sup>

## Synthesis of 2-Chloro-4,6-dimethoxypyrimidine

The synthesis of 2-Chloro-4,6-dimethoxypyrimidine is a critical process for its application as an intermediate. One documented method involves the diazotization of 2-amino-4,6-dimethoxypyrimidine.<sup>[4][6]</sup> A generalized workflow for this synthesis is outlined below.



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Caption: Synthesis workflow of 2-Chloro-4,6-dimethoxypyrimidine.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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